

# Personal protective equipment for handling ATTO 465 maleimid

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Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

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# Essential Safety and Handling of ATTO 465 Maleimide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **ATTO 465 maleimide** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use of this fluorescent probe.

### I. Safety and Hazard Information

ATTO 465 maleimide is a thiol-reactive fluorescent dye. The maleimide group is a potent reactive agent, and the compound should be handled with care. While a specific comprehensive safety data sheet (SDS) is not publicly available, the known reactivity of maleimides necessitates stringent safety precautions.[1] The primary hazards are associated with the maleimide moiety, which can irritate the skin and eyes and may cause allergic skin reactions.[2][3]

#### **Key Safety Precautions:**

- Avoid all personal contact, including inhalation of dust.
- Handle in a well-ventilated area, preferably within a chemical fume hood.[1]
- Wear appropriate Personal Protective Equipment (PPE) at all times.[1][4][5][6][7]



- Prevent contact with skin and eyes.[1][2]
- Do not eat, drink, or smoke in the laboratory.[3][8]

# **II. Personal Protective Equipment (PPE)**

A comprehensive assessment of the hazards should be conducted for the specific laboratory and procedures being performed.[6] The following table summarizes the recommended PPE for handling **ATTO 465 maleimide**.

PPE Category	Item	Specification
Eye and Face	Safety Glasses/Goggles	Chemical splash goggles are recommended to protect from splashes.[5][7] A face shield may be necessary for tasks with a high risk of splashing.[5] [7][9]
Hand	Gloves	Chemical-resistant gloves (e.g., nitrile) are essential.[1][4] [5][6] Inspect gloves before use and change them immediately if contaminated.[6] [8]
Body	Lab Coat	A standard lab coat should be worn to protect skin and clothing.[1][5][6][7]
Respiratory	Respirator	A particulate dust filter (e.g., N95) is recommended when handling the solid compound to avoid inhalation of dust.[2]

# III. Operational Plan: Step-by-Step Handling

1. Receiving and Storage:

#### Safety Operating Guide





- Upon receipt, the product is shipped solvent-free at ambient temperature.[10][11]
- Immediately store the vial at -20°C in a tightly sealed container, protected from light and moisture.[1][4][10][11][12]
- Before opening, the vial must be equilibrated to room temperature to avoid moisture condensation.[10][11]
- When stored properly, the product is stable for at least three years.[10][11]
- 2. Preparation of Stock Solutions:
- Prepare labeling solutions immediately before use.[10][11]
- Dissolve ATTO 465 maleimide in an anhydrous and amine-free polar solvent such as dimethylformamide (DMF) or dimethylsulfoxide (DMSO).[10][11][13]
- Stock solutions in anhydrous DMSO or DMF can be stored at -20°C for up to a month, protected from light.[1]
- 3. Labeling Reaction (General Protocol for Protein Labeling):
- This procedure is a general guideline. Specific protocols may need to be optimized for individual proteins.
- Step 1: Protein Preparation: Dissolve the protein in a suitable buffer at a pH of 7.0-7.5 (e.g., PBS).[12][13][14]
- Step 2: Reduction of Disulfides (if necessary): If the protein contains disulfide bonds that
  need to be labeled, they must first be reduced to free thiols. This can be achieved by using a
  reducing agent like DTT or TCEP. If DTT is used, it must be removed before adding the
  maleimide dye.[12]
- Step 3: Reaction: Add the ATTO 465 maleimide stock solution to the protein solution. The
  reaction should be carried out in the dark for 2 hours at room temperature or overnight at
  4°C.[12]



- Step 4: Quenching the Reaction: After the reaction is complete, any excess maleimide can be quenched by adding a low molecular weight thiol like glutathione or mercaptoethanol.[12]
- Step 5: Purification: Separate the labeled protein from the unreacted dye and other byproducts using a gel filtration column (e.g., Sephadex G-25) or by dialysis.[12][13][14]

### IV. Disposal Plan

- All waste containing ATTO 465 maleimide, including empty containers, contaminated PPE, and solutions, should be treated as chemical waste.
- Dispose of all waste in accordance with local, state, and federal regulations.[1]
- Do not dispose of down the drain.[3]

## V. Spill Management

- In case of a spill, evacuate the area if necessary.
- Wear appropriate PPE, including a respirator, before cleaning up the spill.
- Absorb the spill with an inert material (e.g., vermiculite, sand).[1]
- Collect the absorbed material into a suitable, labeled container for chemical waste disposal.
   [2]
- Clean the spill area with an appropriate solvent.

## **VI. Quantitative Data Summary**





Property	Value
Molecular Weight	518 g/mol
Excitation Maximum (λex)	453 nm
Emission Maximum (λem)	506 nm
Molar Extinction Coefficient	7.5 x 10 <sup>4</sup> M <sup>-1</sup> cm <sup>-1</sup>
Fluorescence Quantum Yield	75%
Fluorescence Lifetime	5.0 ns
Storage Temperature	-20°C

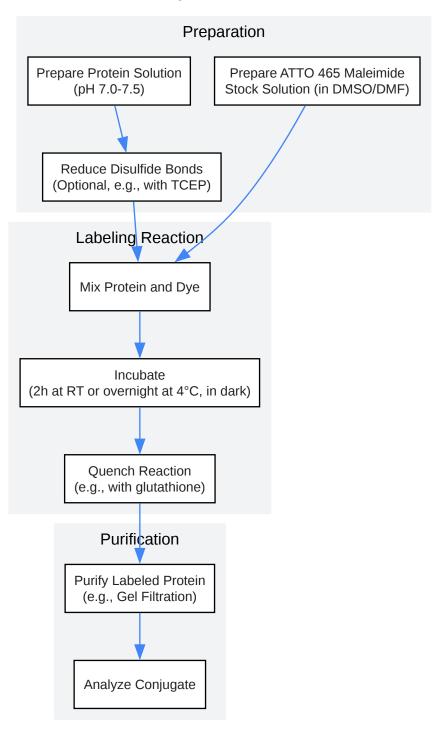
Optical data is for the carboxy derivative in aqueous solution.[12]

## VII. Experimental Workflow Diagram

The following diagram illustrates a typical workflow for labeling a protein with **ATTO 465 maleimid**e.



#### Protein Labeling with ATTO 465 Maleimide



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Caption: Workflow for protein conjugation with ATTO 465 maleimide.

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